

Technical Support Center: 2-Chloro-5-methoxynicotinonitrile

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Compound of Interest

Compound Name: 2-Chloro-5-methoxynicotinonitrile

Cat. No.: B2394700

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This guide provides in-depth technical support for researchers, scientists, and drug development professionals working with **2-Chloro-5-methoxynicotinonitrile** (CAS No. 74650-73-0). It covers essential stability and storage protocols, troubleshooting for common experimental issues, and answers frequently asked questions to ensure the integrity of your research material.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for 2-Chloro-5-methoxynicotinonitrile?

For long-term stability, **2-Chloro-5-methoxynicotinonitrile** should be stored in a refrigerator. It is supplied as a solid and should be kept in a tightly sealed container to prevent moisture uptake.

Q2: What is the general chemical stability of this compound?

Under recommended storage conditions, **2-Chloro-5-methoxynicotinonitrile** is a stable compound.^[1] However, like many substituted pyridines, it is susceptible to degradation under harsh conditions such as high heat, strong acidic or basic environments, or in the presence of strong oxidizing agents.^{[2][3]}

Q3: What are the primary safety precautions when handling this compound?

2-Chloro-5-methoxynicotinonitrile is classified as hazardous. It is harmful if swallowed, causes skin irritation, and may cause serious eye irritation.[4] Always handle this compound in a well-ventilated area or fume hood.[5][6] Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[2] Avoid creating dust when handling the solid material.[5][7]

Q4: Is this compound sensitive to light?

While specific photostability data for **2-Chloro-5-methoxynicotinonitrile** is not readily available, it is best practice for nitrogen-containing heterocyclic compounds to be stored protected from light to prevent potential photodegradation. For critical applications, performing a confirmatory photostability test is recommended.[8]

Q5: What solvents are compatible with **2-Chloro-5-methoxynicotinonitrile**?

Based on its structure, it is expected to be soluble in common organic solvents like dimethyl sulfoxide (DMSO) and ethanol, but poorly soluble in water.[9] Always perform a small-scale solubility test before preparing stock solutions.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and use of **2-Chloro-5-methoxynicotinonitrile**, providing potential causes and actionable solutions.

Q1: I opened a new container of the compound, and it has a slight discoloration. Is it still usable?

- Potential Cause: Minor impurities from synthesis or slight degradation during shipping and handling, although it is typically shipped at room temperature as a solid.
- Troubleshooting Steps:
 - Assess the Extent: Is it a uniform, pale yellow, or are there dark, localized spots? Minor, uniform discoloration may not significantly impact purity for many applications.
 - Purity Check: If your experiment is sensitive to impurities, re-characterize the material using an appropriate analytical method (e.g., HPLC, LC-MS, or NMR) to confirm its purity

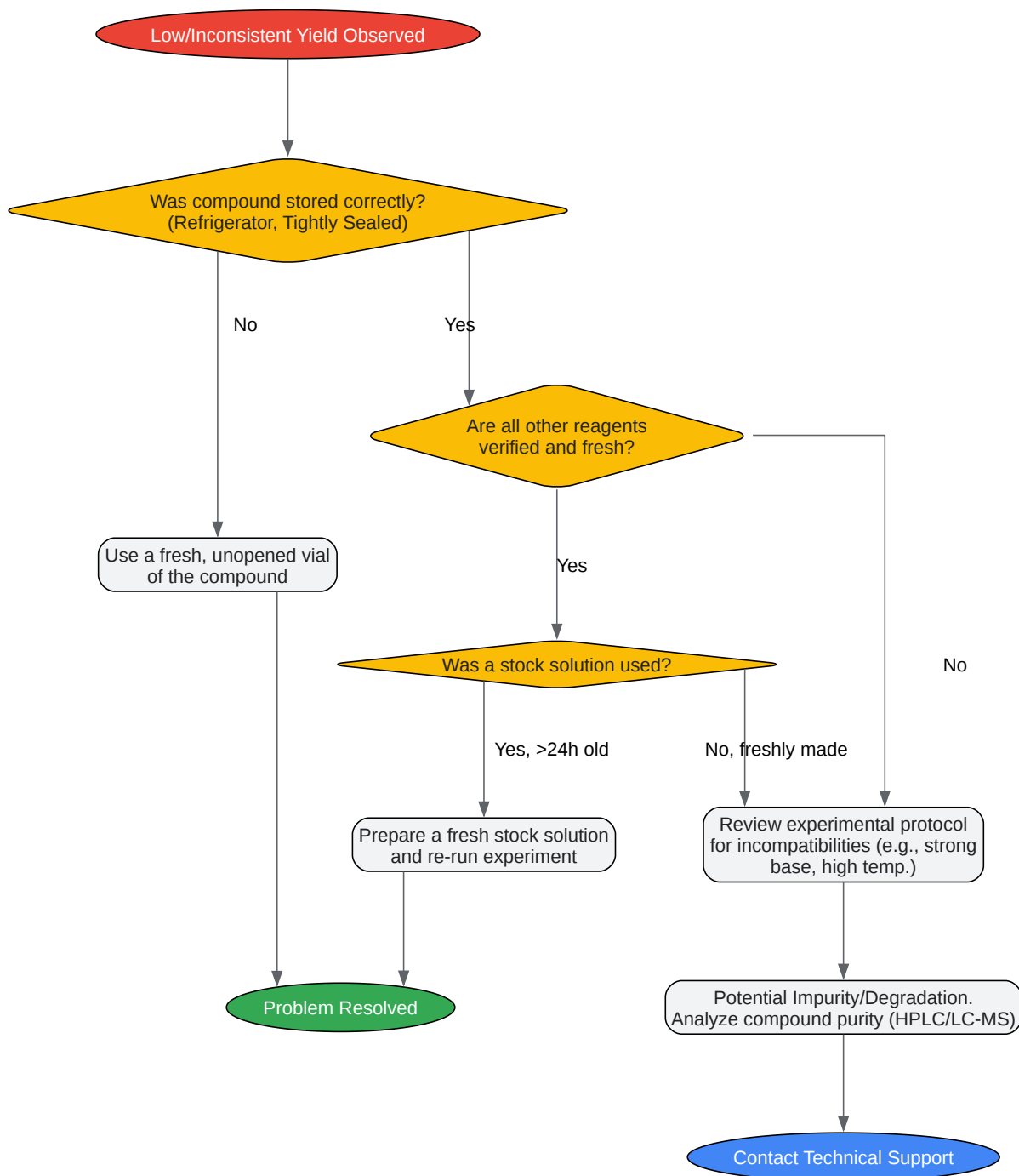
against the Certificate of Analysis (CoA).

- Functional Check: Perform a small-scale pilot reaction to see if the material performs as expected. Compare the result with a previous batch if possible.
- Decision: If purity is compromised or the pilot reaction fails, do not use the material. Contact the supplier for a replacement.

Q2: My reaction yield is inconsistent or lower than expected. Could the stability of **2-Chloro-5-methoxynicotinonitrile** be the issue?

- Potential Cause: The compound may have degraded due to improper storage or handling, or it may be reacting with incompatible reagents in your experimental setup.
- Troubleshooting Steps:
 - Verify Storage: Confirm that the compound has been consistently stored in a refrigerator and protected from moisture and light.
 - Check for Incompatibilities: The compound is incompatible with strong oxidizing agents.^[2] Review your reaction scheme for any potential incompatibilities. The chloro- and nitrile groups can be susceptible to nucleophilic attack, especially under basic conditions or at elevated temperatures.^[10]
 - Solution Stability: If you are using a stock solution, consider its age and storage. Prepare fresh solutions for critical experiments, as stability in solution is often lower than in solid form.
 - Workflow Analysis: Use the troubleshooting workflow diagram below to systematically identify the potential point of failure.

Troubleshooting Workflow for Inconsistent Results



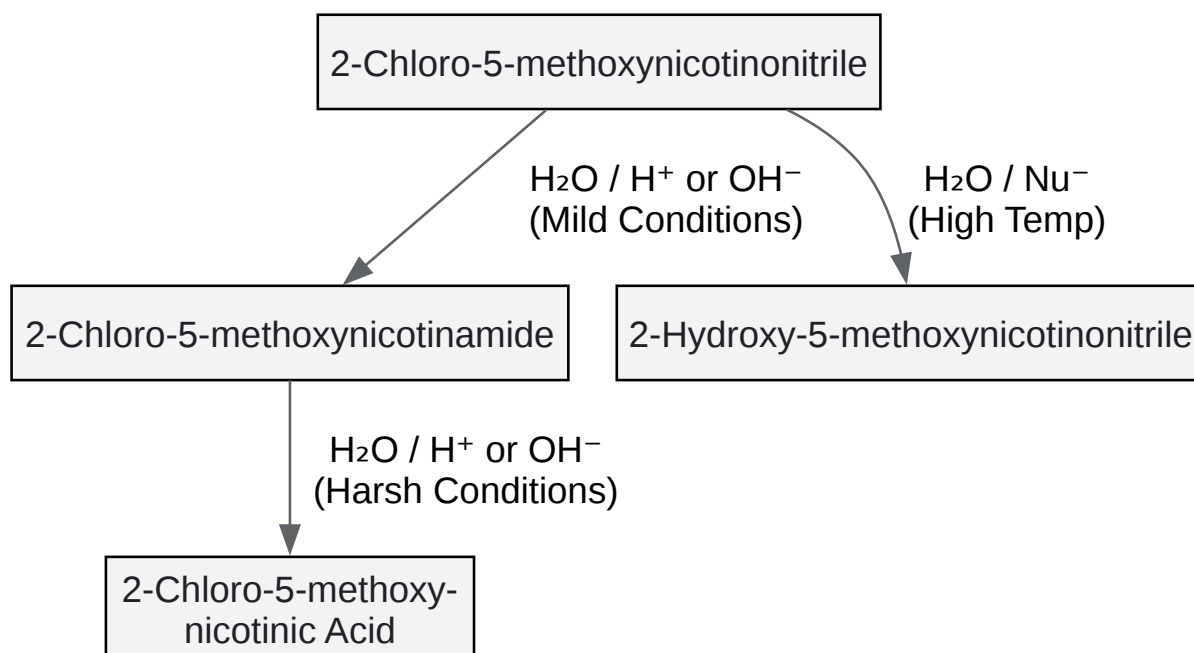
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Caption: A decision tree to diagnose the root cause of inconsistent experimental results.

Q3: I suspect the compound has degraded. What are the likely degradation products?

- Potential Pathways: Based on its chemical structure, two primary degradation pathways are plausible under harsh conditions:
 - Hydrolysis of the Nitrile Group: In the presence of strong acid or base, the nitrile (-CN) group can hydrolyze to form a carboxylic acid (-COOH) or an amide (-CONH₂) intermediate.[\[11\]](#)[\[10\]](#)
 - Nucleophilic Substitution of Chlorine: The chlorine atom on the pyridine ring can be displaced by strong nucleophiles, particularly at elevated temperatures. Water can act as a nucleophile, leading to a hydroxypyridine derivative, although this is generally slow without a catalyst.

Hypothetical Degradation Pathways



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Caption: Plausible (but not experimentally confirmed) degradation pathways for the compound.

Experimental Protocols

Protocol 1: Recommended Long-Term Storage

- **Verification:** Upon receipt, check that the container is sealed and undamaged.
- **Environment:** Place the tightly sealed container in a refrigerator at 2-8°C.
- **Inert Atmosphere (Optional but Recommended):** For maximum stability, especially after first opening, store the container inside a desiccator or a glove box with an inert atmosphere (e.g., nitrogen or argon) to minimize exposure to moisture and oxygen.
- **Labeling:** Ensure the container is clearly labeled with the compound name, date received, and storage conditions.

Protocol 2: Handling for Experimental Use

- **Equilibration:** Before opening, allow the container to warm to room temperature for at least 20-30 minutes. This prevents atmospheric moisture from condensing on the cold solid.
- **Weighing:** In a fume hood, quickly weigh the desired amount of the solid into a clean, dry container. Avoid creating dust.
- **Sealing:** Tightly reseal the main container immediately after dispensing. If desired, backfill with an inert gas before sealing.
- **Storage:** Promptly return the main container to the refrigerator.
- **Cleanup:** Decontaminate all surfaces and dispose of waste according to your institution's safety guidelines.[\[6\]](#)[\[7\]](#)

Technical Data Summary

The following table summarizes key technical properties of **2-Chloro-5-methoxynicotinonitrile**.

| Property | Value | Reference |
|------------------------|--|-----------|
| CAS Number | 74650-73-0 | |
| Molecular Formula | C ₇ H ₅ ClN ₂ O | [12] |
| Molecular Weight | 168.58 g/mol | |
| Physical Form | Solid | |
| Storage Temperature | Refrigerator (2-8°C) | |
| InChI Key | MAXCZWUUQRMEGU-UHFFFAOYSA-N | [12] |
| Incompatible Materials | Strong oxidizing agents | [2][3] |

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